

Commercial Availability and Technical Profile of 1-Propylcyclohexanol: A Guide for Researchers

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Compound of Interest

Compound Name: 1-Propylcyclohexanol

Cat. No.: B1594168

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Shanghai, China – December 19, 2025 – **1-Propylcyclohexanol**, a tertiary alcohol with the CAS number 5445-24-9, is a commercially available chemical intermediate with potential applications in synthetic chemistry. This technical guide provides an in-depth overview of its commercial availability, physicochemical properties, a common synthetic route, and its role as a building block in the synthesis of more complex molecules. While direct applications in drug development are not extensively documented in current literature, its structural motif is relevant to medicinal chemistry research.

Commercial Availability

1-Propylcyclohexanol is readily available from a variety of chemical suppliers. It is typically offered at purities of 98% or higher and is intended for research and development purposes.^[1] The compound is listed by major chemical suppliers, ensuring its accessibility for researchers in various geographical locations.

Table 1: Commercial Suppliers of **1-Propylcyclohexanol**

Supplier	Purity	Notes
Santa Cruz Biotechnology	Not specified	For research use only.[1]
Thermo Scientific Chemicals	98%	Formerly part of the Alfa Aesar portfolio.
CP Lab Safety	98%	For professional manufacturing, research, and industrial use.
BLD Pharm	Not specified	Available for research use.
AOBChem USA	95% (for 1-Phenyl-4-propylcyclohexanol)	Note: This is a related compound, indicating the availability of similar structures.

Physicochemical and Spectroscopic Data

A comprehensive understanding of the physicochemical properties of **1-Propylcyclohexanol** is essential for its application in experimental settings. This data, compiled from various chemical databases, is summarized below.

Table 2: Physicochemical Properties of **1-Propylcyclohexanol**

Property	Value	Source
CAS Number	5445-24-9	PubChem[2]
Molecular Formula	C ₉ H ₁₈ O	PubChem[2]
Molecular Weight	142.24 g/mol	PubChem[2]
IUPAC Name	1-propylcyclohexan-1-ol	PubChem[2]
Melting Point	36.9 °C (estimate)	LookChem
Boiling Point	209.85 °C (estimate)	LookChem
Density	0.9340 g/cm ³	LookChem
Flash Point	76.5 °C	LookChem
Solubility	Slightly soluble in water.	Guidechem[3]

Table 3: Spectroscopic Data References for **1-Propylcyclohexanol**

Spectroscopic Data	Database/Source
¹³ C NMR	PubChem[2]
IR Spectra	NIST WebBook, PubChem[2]
Mass Spectrometry (GC-MS)	NIST WebBook, PubChem[2]

Synthesis of 1-Propylcyclohexanol

A common and well-established method for the synthesis of **1-Propylcyclohexanol** is the Grignard reaction. This involves the nucleophilic addition of a propyl Grignard reagent to cyclohexanone.

General Experimental Protocol: Grignard Synthesis

Materials:

- Cyclohexanone

- Propylmagnesium bromide (or propyl bromide and magnesium turnings for in situ preparation)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Dilute aqueous acid (e.g., HCl or H₂SO₄) for workup
- Saturated aqueous sodium bicarbonate
- Anhydrous magnesium sulfate
- Standard glassware for inert atmosphere reactions

Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a dropping funnel, a condenser, and a nitrogen or argon inlet is charged with a solution of cyclohexanone in the anhydrous solvent.
- **Grignard Addition:** The propylmagnesium bromide solution is added dropwise to the cyclohexanone solution at a controlled temperature (typically 0 °C to room temperature). The reaction is exothermic and should be cooled as necessary.
- **Reaction Monitoring:** The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Quenching:** Upon completion, the reaction is carefully quenched by the slow addition of dilute aqueous acid.
- **Workup:** The aqueous and organic layers are separated. The aqueous layer is extracted with the organic solvent. The combined organic layers are washed with saturated aqueous sodium bicarbonate and then with brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- **Purification:** The crude **1-Propylcyclohexanol** can be purified by distillation or column chromatography.



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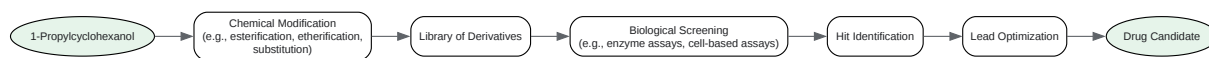
Figure 1. Experimental workflow for the Grignard synthesis of **1-Propylcyclohexanol**.

Role in Chemical Synthesis and Potential Relevance to Drug Development

While there is limited direct evidence of **1-Propylcyclohexanol** itself being a pharmacologically active agent, its structural features make it a valuable intermediate in the synthesis of more complex molecules. The cyclohexanol ring is a common scaffold in medicinal chemistry, and the propyl group provides a lipophilic substituent that can be varied to modulate the properties of a lead compound.

The primary application of **1-Propylcyclohexanol** in a research context is as a starting material or a building block.^[3] For instance, it can be used in the synthesis of other chemicals where the 1-propylcyclohexyl moiety is desired.^[3] Although no specific signaling pathways have been directly associated with **1-Propylcyclohexanol**, the broader class of cyclohexanol derivatives has been investigated for various biological activities. For example, studies on other substituted cyclohexanols have explored their potential as antimicrobial and anti-inflammatory agents.

The logical progression for utilizing **1-Propylcyclohexanol** in a drug discovery program would involve its chemical modification to generate a library of derivatives. These derivatives could then be screened for biological activity against various targets.



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Figure 2. Logical workflow for the use of **1-Propylcyclohexanol** in a drug discovery context.

Conclusion

1-Propylcyclohexanol is a commercially accessible chemical with well-defined physical and chemical properties. Its synthesis via the Grignard reaction is a standard and reproducible method. For researchers, scientists, and drug development professionals, **1-Propylcyclohexanol** represents a versatile building block for the synthesis of novel chemical entities. While its own biological activity is not established, its utility as a chemical intermediate for the creation of compound libraries for biological screening is a key potential application in the field of medicinal chemistry.

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